

An In-depth Technical Guide to the Safe Handling of 4-Ethynylanisole

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Compound of Interest

Compound Name: 4-Ethynylanisole

Cat. No.: B014333

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Ethynylanisole** (CAS No. 768-60-5), a versatile biochemical reagent used in various life science and organic synthesis applications. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental results.

Chemical and Physical Properties

4-Ethynylanisole is a combustible solid with a low melting point, appearing as a clear colorless to deep yellow or brown solid or pale yellow oil.^[1] It is important to be aware of its physical properties to ensure safe handling and storage.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₈ O	[2]
Molecular Weight	132.16 g/mol	[2]
Melting Point	28-29 °C (lit.)	[2][3]
Boiling Point	194.8 ± 23.0 °C at 760 mmHg 87-91 °C at 11 mmHg (lit.)	[2][3]
Density	1.0 ± 0.1 g/cm ³ 1.019 g/mL at 25 °C (lit.)	[2]
Flash Point	63.5 ± 18.3 °C 82 °C (179.6 °F) - closed cup	[2]
Solubility	Insoluble in water. Soluble in chloroform, acetone, dichloromethane, and methanol.	[3]
Vapor Pressure	0.6 ± 0.4 mmHg at 25°C	[2]
Refractive Index	n _{20/D} 1.563 (lit.)	
Stability	Stable under normal conditions. Light and temperature sensitive.	[2]

Hazard Identification and Classification

4-Ethynylanisole is classified as an irritant and may cause respiratory irritation, skin irritation, and serious eye irritation.[1][4][5] While comprehensive toxicity data is not available, it is presumed to be harmful if swallowed, inhaled, or absorbed through the skin.[2] Fine dust dispersed in air may also create an explosion hazard.[1][4]

Hazard Class	GHS Classification
Skin Corrosion/Irritation	Category 2 (H315: Causes skin irritation)
Serious Eye Damage/Irritation	Category 2 (H319: Causes serious eye irritation)
Specific target organ toxicity - Single exposure	Category 3 (H335: May cause respiratory irritation)

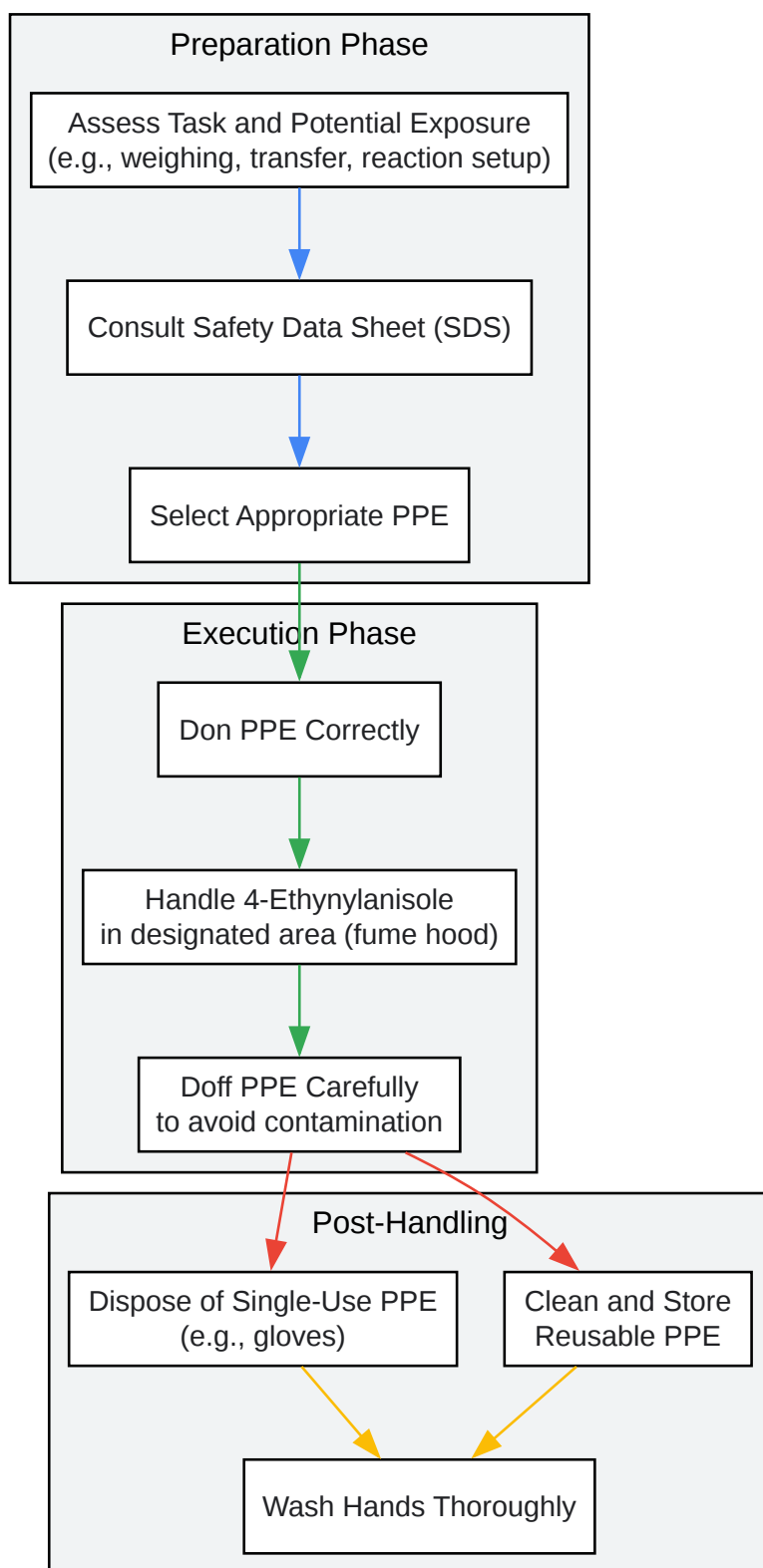
Note: This classification is based on available data and may not be exhaustive. Always consult the most recent Safety Data Sheet (SDS) from your supplier.

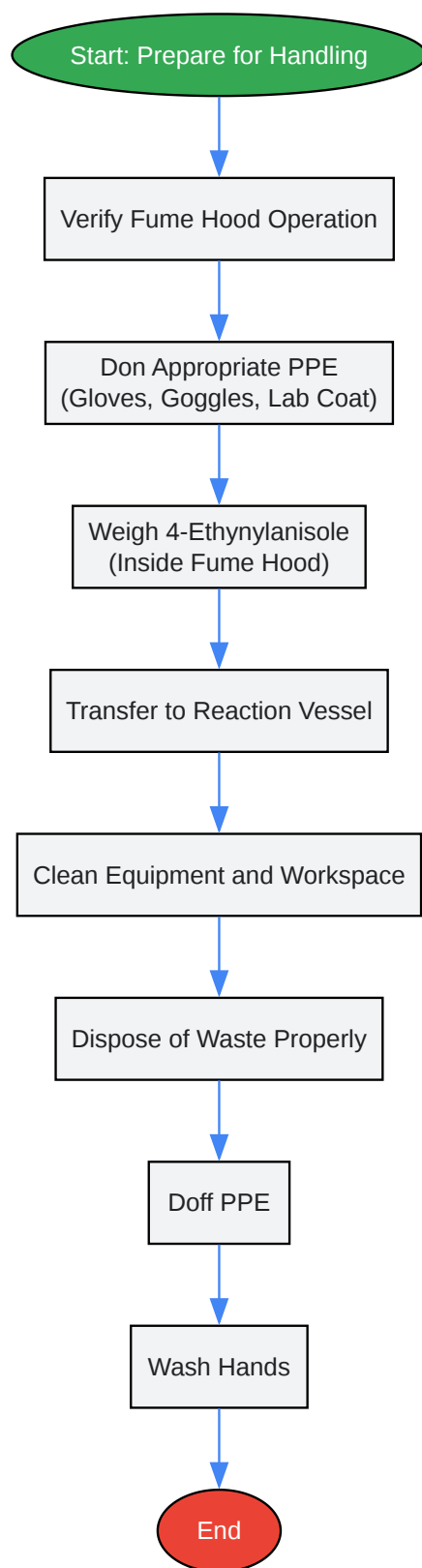
Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **4-Ethynylanisole** to prevent exposure.^[6]

Protection Type	Specification	Reference(s)
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection.	^[7]
Skin Protection	Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure. A lab coat or apron should be worn.	^{[1][2][4][8]}
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A dust mask (type N95) is recommended for handling the solid form.	^[2]

Below is a logical workflow for selecting and using PPE when handling **4-Ethynylanisole**.





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